

An In-depth Technical Guide to the Physical Properties of Propyl Cyclohexanecarboxylate

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Compound of Interest

Compound Name: *Propyl cyclohexanecarboxylate*

CAS No.: 6739-34-0

Cat. No.: B8786021

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Introduction

Propyl cyclohexanecarboxylate (CAS No. 6739-34-0) is a carboxylic acid ester with a versatile role in the chemical industry, finding applications as a pharmaceutical intermediate and in the formulation of agrochemicals.[1] Its utility is intrinsically linked to its specific physicochemical properties, which dictate its behavior in various chemical processes and formulations. This guide provides a comprehensive overview of the key physical properties of **propyl cyclohexanecarboxylate**, offering field-proven insights and detailed experimental protocols for researchers, scientists, and professionals in drug development.

The molecular structure, consisting of a cyclohexane ring bonded to a carboxylate group with a propyl chain, imparts a unique combination of moderate hydrophobicity and a liquid state at room temperature.[2] Understanding these properties is paramount for its effective synthesis, purification, and application.

Core Physical and Chemical Properties

A thorough understanding of the fundamental physical properties of **propyl cyclohexanecarboxylate** is essential for its handling, application, and the design of processes

in which it is a component. The following table summarizes these key properties.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1][2][3]
Molecular Weight	170.25 g/mol	[1][2][3]
CAS Number	6739-34-0	[1][2][3]
Appearance	Liquid (at room temperature)	[2]
Boiling Point	214.9 - 215.5 °C @ 760 mmHg	[1][3]
Melting Point	282.00 K (8.85 °C) (Joback Method)	[3]
Density	0.961 g/cm ³ (estimate)	[3]
Refractive Index	1.4486 (estimate)	[3]
Solubility in Water	49.2 mg/L @ 25 °C (estimate)	[1]
logP (Octanol/Water Partition Coefficient)	2.520 - 3.300 (estimate)	[1][3]
Vapor Pressure	0.152 - 0.200 mmHg @ 25 °C (estimate)	[1][3]
Flash Point	78.0 °C (172.4 °F) (estimate)	[1][3]

Synthesis and Purification: A Practical Approach

The most common and industrially viable method for the synthesis of **propyl cyclohexanecarboxylate** is the Fischer esterification of cyclohexanecarboxylic acid with propanol, using an acid catalyst. This reversible reaction is typically driven to completion by using an excess of the alcohol or by removing water as it is formed.

Experimental Protocol: Fischer Esterification

- Materials:
 - Cyclohexanecarboxylic acid

- n-Propanol (excess, can also act as the solvent)
- Concentrated Sulfuric Acid (catalyst)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine cyclohexanecarboxylic acid and an excess of n-propanol.
 - Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
 - Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - If a large excess of propanol was used, it can be removed by distillation.
 - Transfer the cooled mixture to a separatory funnel and wash with deionized water, followed by a saturated sodium bicarbonate solution to neutralize the acidic catalyst (caution: CO₂ evolution).
 - Wash with brine to remove residual water and dissolved salts.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter to remove the drying agent.
 - The crude **propyl cyclohexanecarboxylate** can be purified by fractional distillation under reduced pressure.

Causality in Experimental Design:

The use of excess propanol serves to shift the reaction equilibrium towards the product side, maximizing the yield of the ester, in accordance with Le Châtelier's principle. The acid catalyst, typically sulfuric acid, protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol. The washing steps are crucial for removing unreacted starting materials, the acid catalyst, and water, ensuring the purity of the final product.

Spectroscopic Characterization

While detailed experimental spectra for **propyl cyclohexanecarboxylate** are not readily available in public databases, its structure allows for the prediction of key spectroscopic features based on well-established principles and data from analogous compounds.

- ^1H NMR: The proton NMR spectrum is expected to show a complex multiplet in the region of δ 1.0–2.0 ppm corresponding to the cyclohexane ring protons. The protons of the propyl group would appear as a triplet at approximately δ 0.9 ppm (CH_3), a sextet around δ 1.6 ppm ($-\text{CH}_2-$), and a triplet around δ 4.0 ppm ($-\text{O}-\text{CH}_2-$).
- ^{13}C NMR: The carbon NMR spectrum would likely display a peak for the carbonyl carbon in the range of δ 170-180 ppm. The carbons of the cyclohexane ring would appear in the δ 25-45 ppm region. The propyl group carbons would be expected around δ 10 ppm (CH_3), δ 22 ppm ($-\text{CH}_2-$), and δ 65 ppm ($-\text{O}-\text{CH}_2-$).
- FT-IR: The infrared spectrum will be dominated by a strong carbonyl ($\text{C}=\text{O}$) stretching vibration around 1735 cm^{-1} . Other characteristic peaks would include C-H stretching vibrations of the cyclohexane and propyl groups just below 3000 cm^{-1} , and C-O stretching vibrations in the $1100\text{-}1300\text{ cm}^{-1}$ region.
- Mass Spectrometry (GC-MS): In a mass spectrum obtained by electron ionization, the molecular ion peak (M^+) would be observed at m/z 170. Common fragmentation patterns for esters include the loss of the alkoxy group and McLafferty rearrangement. A significant peak at m/z 129 is expected, corresponding to the loss of the propoxy radical.^[2]

Experimental Determination of Physical Properties

To ensure the quality and consistency of **propyl cyclohexanecarboxylate**, accurate measurement of its physical properties is essential. The following are standard protocols for determining its key physical parameters.

Boiling Point Determination (Capillary Method)

- A small amount of the liquid is placed in a melting point tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.
- The setup is heated in a melting point apparatus.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Measurement (Pycnometer Method)

- The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
- The pycnometer is filled with the sample liquid, and the mass is measured again.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

- A few drops of the sample are placed on the prism of an Abbe refractometer.
- The prisms are closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus on the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature of the measurement should be controlled and recorded, as the refractive index is temperature-dependent.

Applications and the Role of Physical Properties

The specific physical properties of **propyl cyclohexanecarboxylate** are key to its utility in various applications.

Pharmaceutical Intermediate

Propyl cyclohexanecarboxylate serves as a precursor in the synthesis of more complex molecules, including some tricyclic antidepressants. Its moderate boiling point allows for ease of handling and purification by distillation, while its solubility characteristics are favorable for its use in various reaction media. The cyclohexyl moiety can be a key structural element in the final active pharmaceutical ingredient.

Agrochemical Formulations

In the agrochemical industry, the properties of **propyl cyclohexanecarboxylate** make it a suitable solvent or co-solvent in formulations. Its low water solubility and moderate lipophilicity (as indicated by its logP value) can aid in the dissolution and delivery of active ingredients that are themselves hydrophobic. This can improve the stability and efficacy of the final product.

Safety and Handling

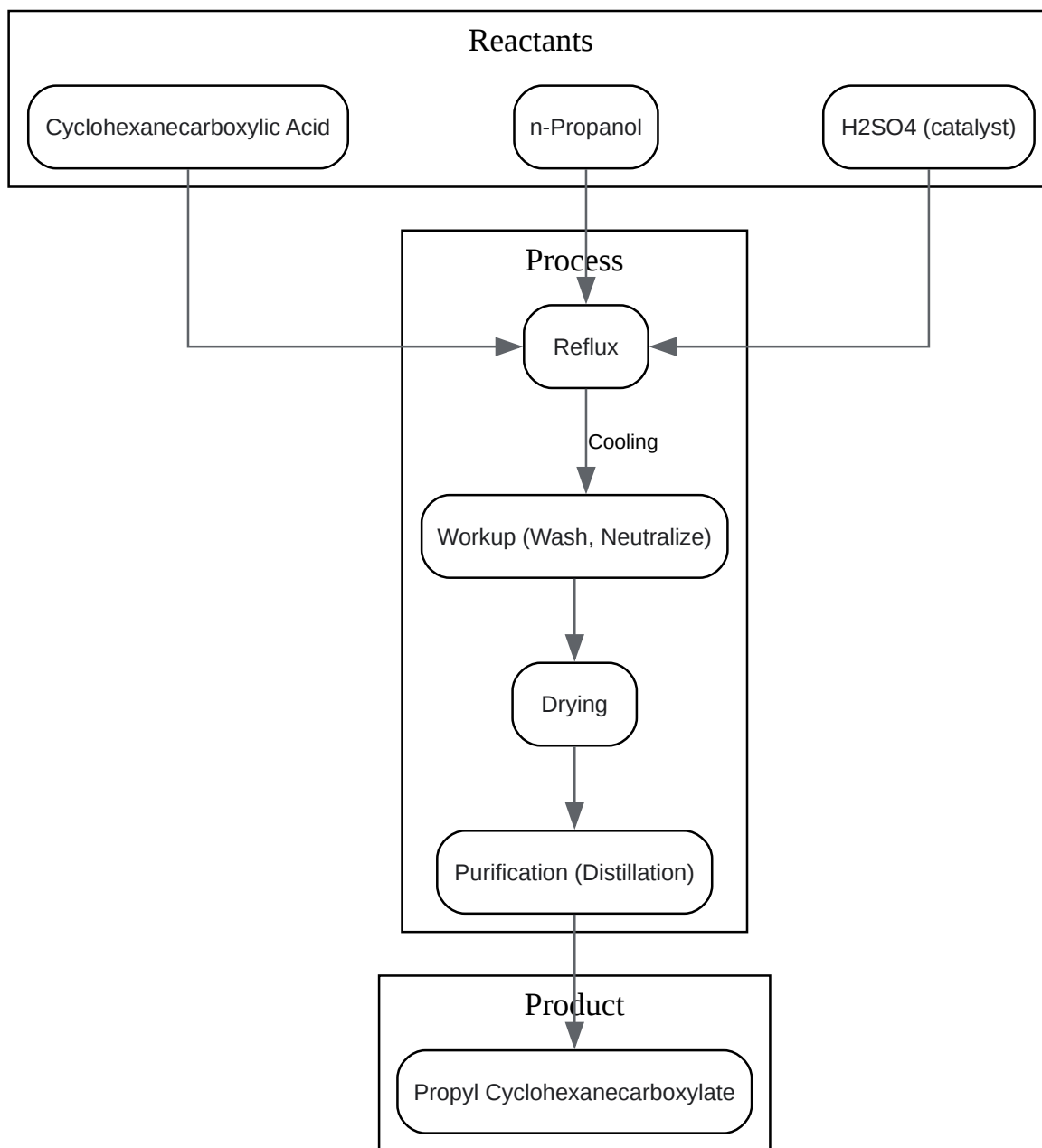
Propyl cyclohexanecarboxylate should be handled with appropriate safety precautions. It is a combustible liquid and should be kept away from heat, sparks, and open flames. Good laboratory hygiene practices should be followed, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area to avoid inhalation of vapors.

Conclusion

Propyl cyclohexanecarboxylate is a compound whose utility is defined by its distinct physical properties. A comprehensive understanding of its boiling point, density, solubility, and other characteristics is fundamental for its successful application in research and industry. The protocols and data presented in this guide are intended to provide a solid foundation for professionals working with this versatile ester, enabling them to optimize its use in synthesis and formulation while ensuring safe handling practices.

Visualizations

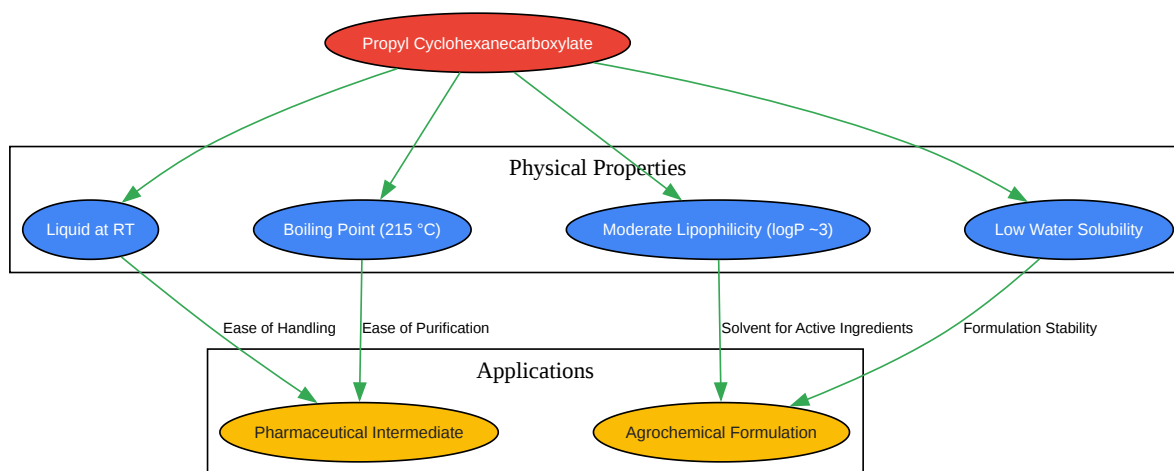
Synthesis Workflow



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Caption: Fischer Esterification of **Propyl Cyclohexanecarboxylate**.

Property-Application Relationship



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Caption: Relationship between physical properties and applications.

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Sources

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